

Application Notes and Protocols for Flow Cytometry Analysis of Liperfluo-Stained Cells

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Compound of Interest

Compound Name: *Liperfluo*

Cat. No.: *B12399933*

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Introduction

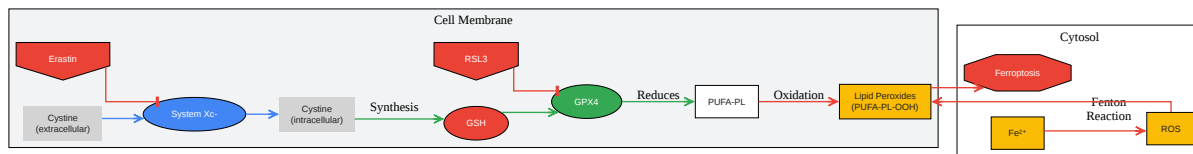
Liperfluo is a fluorescent probe specifically designed for the detection of lipid peroxides within cellular membranes.^{[1][2][3]} As a derivative of perylene, **Liperfluo** offers high sensitivity and selectivity for lipid hydroperoxides.^{[4][5]} Its oxidized form is nearly non-fluorescent in aqueous environments but exhibits strong fluorescence in lipophilic sites, such as cell membranes, making it an ideal tool for analyzing lipid peroxidation in living cells via flow cytometry and fluorescence microscopy.^{[1][2][6][7]} The accumulation of lipid peroxides is a key event in cellular oxidative stress and is a hallmark of ferroptosis, a form of iron-dependent, non-apoptotic cell death.^{[8][9][10][11]} Consequently, **Liperfluo** has become a valuable reagent in ferroptosis research.^{[1][2]}

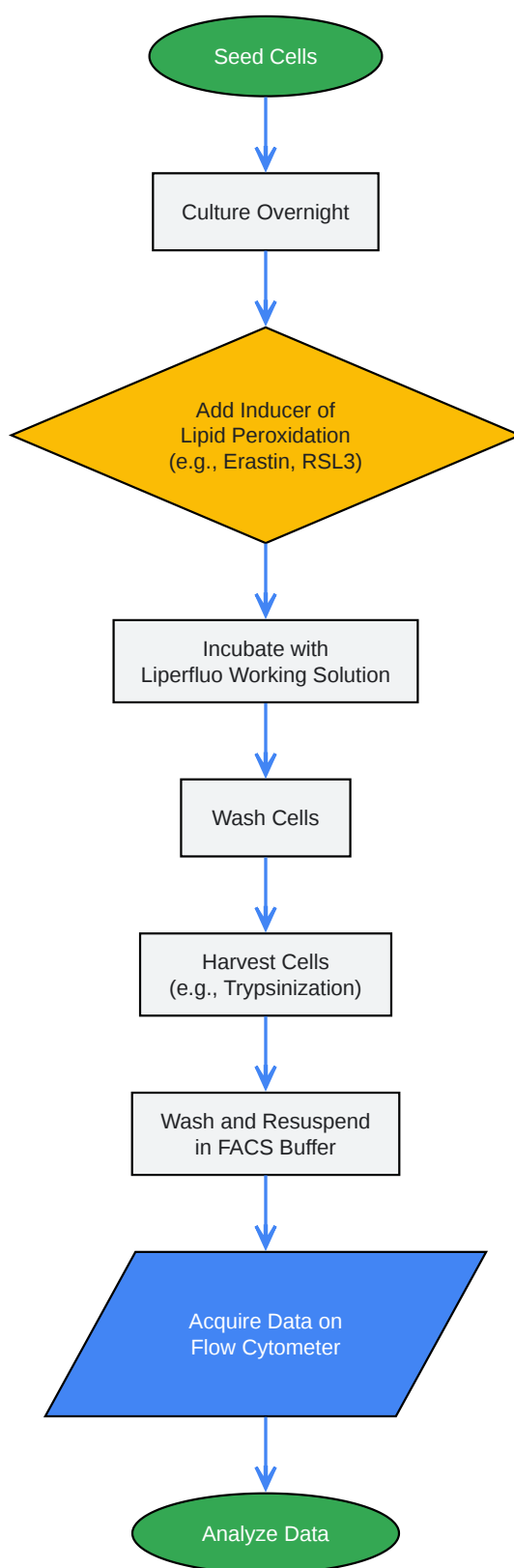
The probe has excitation and emission wavelengths of approximately 524 nm and 535 nm, respectively, which helps to minimize photodamage and cellular autofluorescence.^{[1][2][3][6][7]} Upon reacting with lipid hydroperoxides, **Liperfluo** is oxidized, leading to a significant increase in its fluorescence intensity.^[5] This property allows for the quantitative assessment of lipid peroxidation levels in individual cells within a population using flow cytometry.

Signaling Pathways and Experimental Workflow

Lipid Peroxidation and Ferroptosis Signaling

Lipid peroxidation is a complex process involving the oxidative degradation of lipids, particularly polyunsaturated fatty acids (PUFAs), within cellular membranes.^{[12][13][14]} This process can be initiated by reactive oxygen species (ROS) and is closely linked to cellular signaling and various pathological conditions.^{[15][16]} Ferroptosis is a regulated form of cell death driven by the iron-dependent accumulation of lipid peroxides.^{[8][9][10][17]} Key regulators of this pathway include glutathione peroxidase 4 (GPX4), which detoxifies lipid hydroperoxides, and system Xc-, which imports cystine for the synthesis of glutathione (GSH), a necessary cofactor for GPX4.^{[8][11]} Inhibition of these protective mechanisms leads to the accumulation of lipid peroxides and subsequent cell death.





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References

- 1. Lipid Peroxide Detection Liperfluo | CAS 1448846-35-2 Dojindo [[dojindo.com](https://www.dojindo.com)]
- 2. Dojindo Molecular Technologies Inc Liperfluo(50UGx5) is used to monitor | Fisher Scientific [[fishersci.com](https://www.fishersci.com)]
- 3. [dojindo.com](https://www.dojindo.com) [[dojindo.com](https://www.dojindo.com)]
- 4. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 5. [caymanchem.com](https://www.caymanchem.com) [[caymanchem.com](https://www.caymanchem.com)]
- 6. Liperfluo L248 manual | DOJINDO [[dojindo.com](https://www.dojindo.com)]
- 7. [interchim.fr](https://www.interchim.fr) [[interchim.fr](https://www.interchim.fr)]
- 8. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 9. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 10. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 11. The Ferroptosis Pathway | Rockland [[rockland.com](https://www.rockland.com)]
- 12. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 13. Lipid Peroxidation: Production, Metabolism, and Signaling Mechanisms of Malondialdehyde and 4-Hydroxy-2-Nonenal - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 14. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 15. Lipid peroxidation and redox-sensitive signaling pathways - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. Cell signalling by reactive lipid species: new concepts and molecular mechanisms - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 17. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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